

# In-depth Technical Guide to Ethyl Cyclopropylcarboxylate-d5

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## Compound of Interest

Compound Name: *Ethyl Cyclopropylcarboxylate-d5*  
(Major)

Cat. No.: B586708

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Ethyl Cyclopropylcarboxylate-d5, a deuterated internal standard crucial for quantitative analysis in research and drug development. It details commercially available sources, technical specifications, and a representative experimental protocol for its application.

## Introduction

Ethyl Cyclopropylcarboxylate-d5 is a stable isotope-labeled analog of Ethyl Cyclopropylcarboxylate. The incorporation of five deuterium atoms (d5) results in a molecule with a higher molecular weight but nearly identical chemical and physical properties to its non-labeled counterpart. This characteristic makes it an ideal internal standard for quantitative mass spectrometry-based assays, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). In these applications, it is added to samples at a known concentration to correct for variations in sample preparation, injection volume, and instrument response, thereby enhancing the accuracy and precision of the quantification of the target analyte, Ethyl Cyclopropylcarboxylate.

## Commercial Suppliers and Technical Data

Ethyl Cyclopropylcarboxylate-d5 is available from specialized chemical suppliers. While a comprehensive comparison is challenging due to variations in available documentation,

MedChemExpress is a confirmed commercial supplier. Other companies, such as MyBioSource, also list the product. For researchers requiring specific isotopic enrichment or purity profiles not available off-the-shelf, several companies offer custom synthesis services for stable isotope-labeled compounds. These include Charles River Laboratories, BOC Sciences, RTI International, and Moravek.

#### Key Quantitative Data:

The following table summarizes the available technical data for Ethyl Cyclopropylcarboxylate-d5. It is important to note that specific values for purity and isotopic enrichment are typically provided in the lot-specific Certificate of Analysis (CoA) which should be requested from the supplier upon purchase.

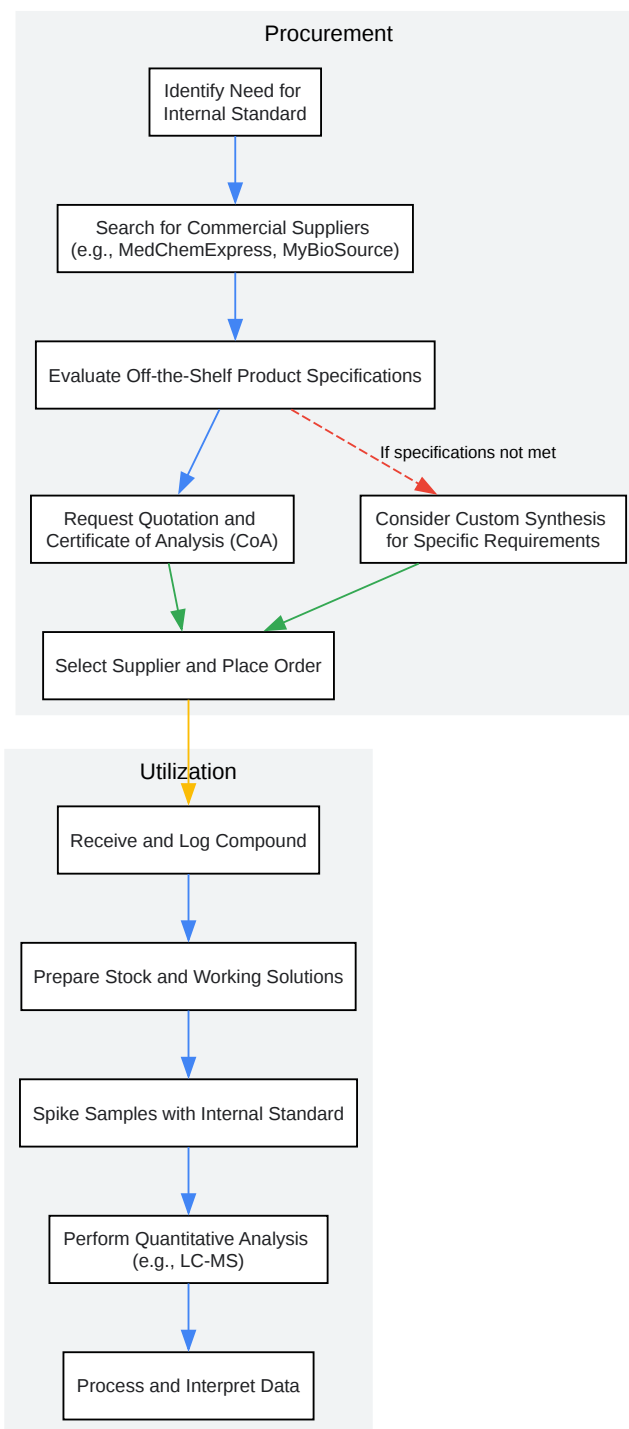
Parameter	MedChemExpress (Cat. No. HY-W703614)	MyBioSource	Custom Synthesis
CAS Number	1794783-51-9	Information not readily available	Compound specific
Molecular Formula	C <sub>6</sub> H <sub>5</sub> D <sub>5</sub> O <sub>2</sub>	Information not readily available	C <sub>6</sub> H <sub>5</sub> D <sub>5</sub> O <sub>2</sub>
Molecular Weight	119.17 g/mol	Information not readily available	~119.17 g/mol
Chemical Purity	Typically ≥98% (confirm with CoA)	Information not readily available	To user specification (e.g., >99%)
Isotopic Enrichment	Typically ≥98 atom % D (confirm with CoA)	Information not readily available	To user specification (e.g., >99 atom % D)
Appearance	Colorless to light yellow oil	Information not readily available	To user specification

## Procurement Workflow

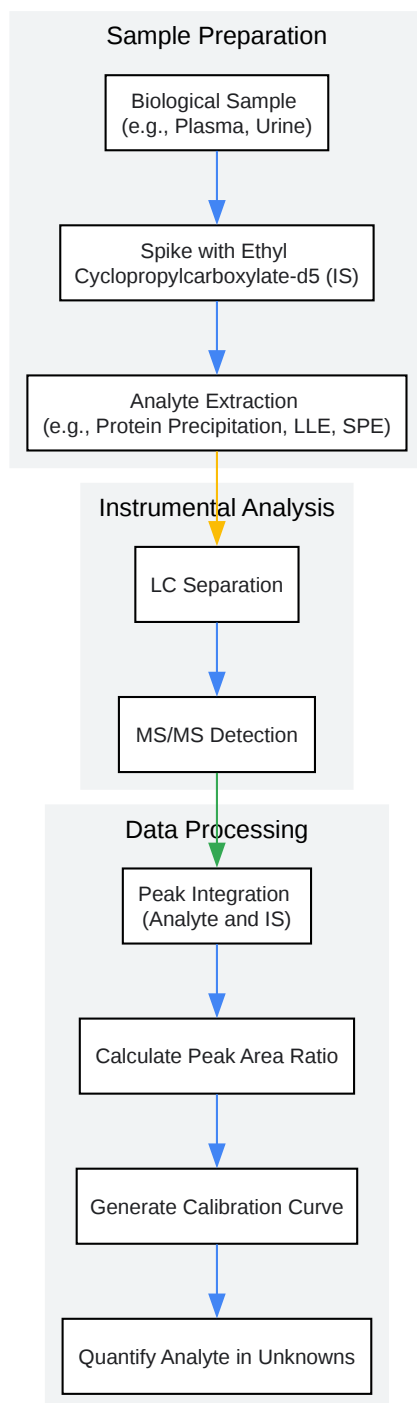
The process of acquiring Ethyl Cyclopropylcarboxylate-d5 for research purposes can be visualized as a logical workflow, from initial identification of the need to its final implementation

in the laboratory.

## Procurement and Utilization Workflow for Ethyl Cyclopropylcarboxylate-d5



## Quantitative Bioanalytical Workflow using a Deuterated Internal Standard

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